

# Application Note: Sensitive Quantification of Loureirin B in Plasma using LC-MS/MS

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## Compound of Interest

Compound Name: Loureirin B

Cat. No.: B1675249

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## Abstract

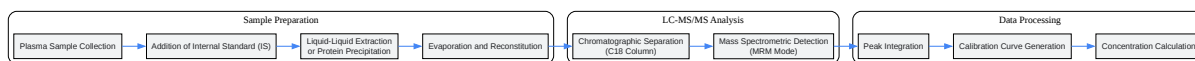
This application note details a robust and sensitive liquid chromatography-tandem mass spectrometry (LC-MS/MS) method for the quantification of **Loureirin B** in plasma. The protocol is designed for researchers, scientists, and drug development professionals engaged in preclinical pharmacokinetic studies. The method utilizes a straightforward sample preparation technique and has been validated to demonstrate high sensitivity, linearity, precision, and accuracy, making it suitable for reliable determination of **Loureirin B** concentrations in plasma samples.

## Introduction

**Loureirin B** is a flavonoid compound found in Dragon's Blood resin, a traditional medicine with various reported pharmacological activities. To accurately assess its pharmacokinetic profile, a sensitive and reliable analytical method for its quantification in biological matrices is essential. This document provides a detailed protocol for an LC-MS/MS method capable of detecting **Loureirin B** in plasma at low ng/mL levels, supporting pharmacokinetic and toxicokinetic studies.

## Experimental Workflow

The overall experimental workflow for the quantification of **Loureirin B** in plasma is depicted below.



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